

Application Notes and Protocols for Vanadium Pentafluoride

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Compound of Interest

Compound Name: Vanadium pentafluoride

Cat. No.: B1594393

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Introduction

Vanadium pentafluoride (VF₅) is a highly reactive and corrosive inorganic compound with the chemical formula VF₅. It is a powerful fluorinating and oxidizing agent utilized in various chemical syntheses, including the fluorination of organic compounds.^[1] Due to its hazardous nature, strict adherence to safety protocols during its handling and storage is imperative. These application notes provide detailed procedures for the safe handling, storage, and emergency management of **Vanadium pentafluoride**, along with a representative experimental protocol for its use in a fluorination reaction.

Chemical and Physical Properties

Vanadium pentafluoride is a colorless volatile liquid at room temperature, with a melting point of 19.5 °C and a boiling point of 48.3 °C.^[1] It is highly reactive and hydrolyzes in the presence of water, forming vanadium oxyfluoride (VOF₃) and hydrofluoric acid (HF).^[1] It is soluble in some organic solvents but can react violently with others.

Quantitative Data Summary

The following tables summarize key quantitative data for **Vanadium pentafluoride**.

Table 1: Physical and Chemical Properties

Property	Value	Reference
Molecular Formula	VF ₅	[1]
Molar Mass	145.93 g/mol	[1]
Appearance	Colorless volatile liquid	[1]
Melting Point	19.5 °C	[1]
Boiling Point	48.3 °C	[1]
Density	2.502 g/cm ³ (solid)	[1]

Table 2: Safety and Exposure Data

Parameter	Value	Reference
OSHA PEL (as F)	2.5 mg/m ³	[2]
ACGIH TLV (as F)	2.5 mg/m ³	[2]
NIOSH IDLH (as V)	35 mg/m ³	[3]
GHS Hazard Statements	Toxic if swallowed, Causes severe skin burns and eye damage, Fatal if inhaled	[4]

Experimental Protocol: Vanadium-Catalyzed C(sp³)–H Fluorination

This protocol is a representative example of a fluorination reaction where a vanadium catalyst is employed. While this specific example uses Selectfluor® as the fluorinating agent, it illustrates the general setup and precautions necessary when working with vanadium compounds in fluorination chemistry.

Objective: To perform a selective C(sp³)–H fluorination of an organic substrate using a vanadium catalyst.

Materials:

- Vanadium(III) oxide (V_2O_3)
- Selectfluor®
- Anhydrous acetonitrile (CH_3CN)
- Organic substrate (e.g., 1-adamantanol)
- Diethyl ether
- Pentane
- Nitrogen gas (high purity)
- Standard glassware for inert atmosphere reactions (Schlenk line, oven-dried flasks, etc.)
- Magnetic stirrer and stir bars
- Syringes and needles
- Silica gel for column chromatography

Procedure:

- Preparation:
 - Set up a Schlenk line and ensure all glassware is thoroughly oven-dried and cooled under a nitrogen atmosphere.
 - In a glovebox or under a nitrogen atmosphere, weigh Vanadium(III) oxide (0.02 mmol) and Selectfluor® (0.3 mmol) into a 4 mL vial equipped with a magnetic stir bar.
 - Add anhydrous acetonitrile (2.0 mL) to the vial.
 - Add the organic substrate (0.2 mmol) to the reaction mixture.
- Reaction:
 - Seal the vial and degas the reaction mixture by three freeze-pump-thaw cycles.

- Stir the reaction mixture at room temperature for 6-48 hours, monitoring the reaction progress by an appropriate method (e.g., TLC, GC-MS).
- Work-up and Purification:
 - Upon completion, pour the reaction mixture into diethyl ether (20 mL).
 - Filter the mixture to remove the catalyst and reaction by-products.
 - Concentrate the filtrate under reduced pressure.
 - Purify the crude product by silica gel flash column chromatography using a suitable eluent (e.g., diethyl ether/pentane mixture).

Handling and Storage Procedures

Personal Protective Equipment (PPE)

Due to the highly corrosive and toxic nature of **Vanadium pentafluoride**, appropriate PPE is mandatory at all times.

- Eye and Face Protection: Chemical safety goggles and a full-face shield are required.
- Skin Protection: A chemical-resistant lab coat, apron, and long pants should be worn. Full-body protection may be necessary for large quantities or in case of a spill.
- Hand Protection: Use compatible chemical-resistant gloves, such as nitrile or rubber gloves. It is recommended to wear two pairs of gloves.
- Respiratory Protection: All work with **Vanadium pentafluoride** must be conducted in a certified chemical fume hood. In situations where the concentration may exceed exposure limits, a NIOSH-approved respirator with an appropriate cartridge for acid gases and particulates should be used.

Storage

- Store **Vanadium pentafluoride** in a cool, dry, and well-ventilated area.[\[4\]](#)
- Keep containers tightly sealed.[\[4\]](#)

- Store in original containers made of compatible materials such as iron, nickel, copper, or platinum. Avoid glass containers as it can etch glass, especially in the presence of moisture.
- Store away from incompatible materials, including water, strong acids, strong bases, and reducing agents.^[4]
- Containers should be protected from physical damage and inspected regularly for leaks.^[4]

Emergency Procedures

Spill Response

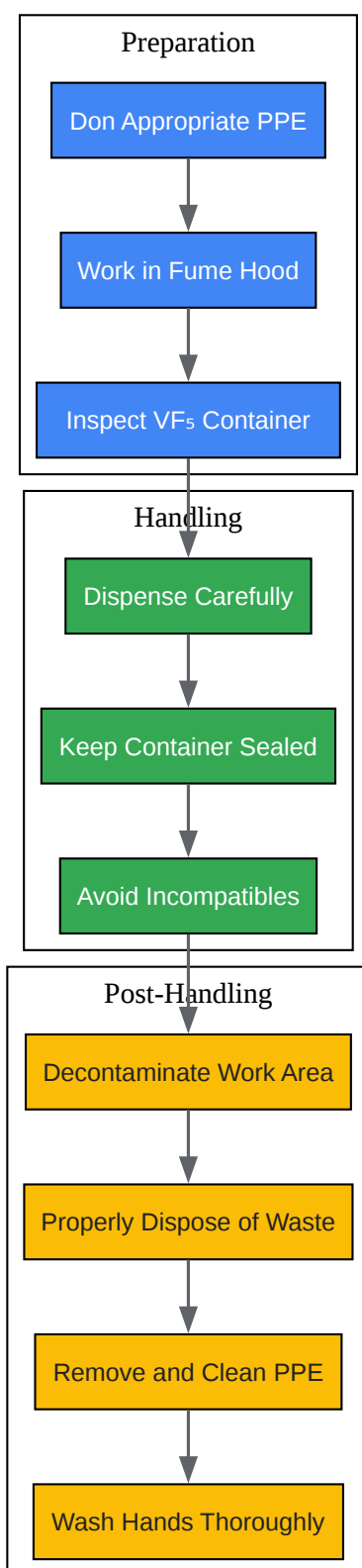
In the event of a **Vanadium pentafluoride** spill, immediate and appropriate action is crucial.

- Evacuate and Isolate: Immediately evacuate the area and restrict access.
- Alert Personnel: Notify surrounding personnel and the designated emergency response team.
- Ventilate: Ensure the area is well-ventilated, if safe to do so.
- Personal Protection: Do not attempt to clean up a spill without the appropriate PPE, including respiratory protection.
- Containment: For small spills, contain the spill using a non-combustible absorbent material such as sand, earth, or vermiculite.^[4] Do not use water.
- Neutralization: Carefully neutralize the residue with a suitable agent like sodium bicarbonate or soda ash.
- Collection and Disposal: Collect the absorbed and neutralized material into a sealed, labeled container for hazardous waste disposal.^[4]
- Decontamination: Decontaminate the spill area thoroughly.
- Reporting: Report the incident to the appropriate safety officer.

First Aid Measures

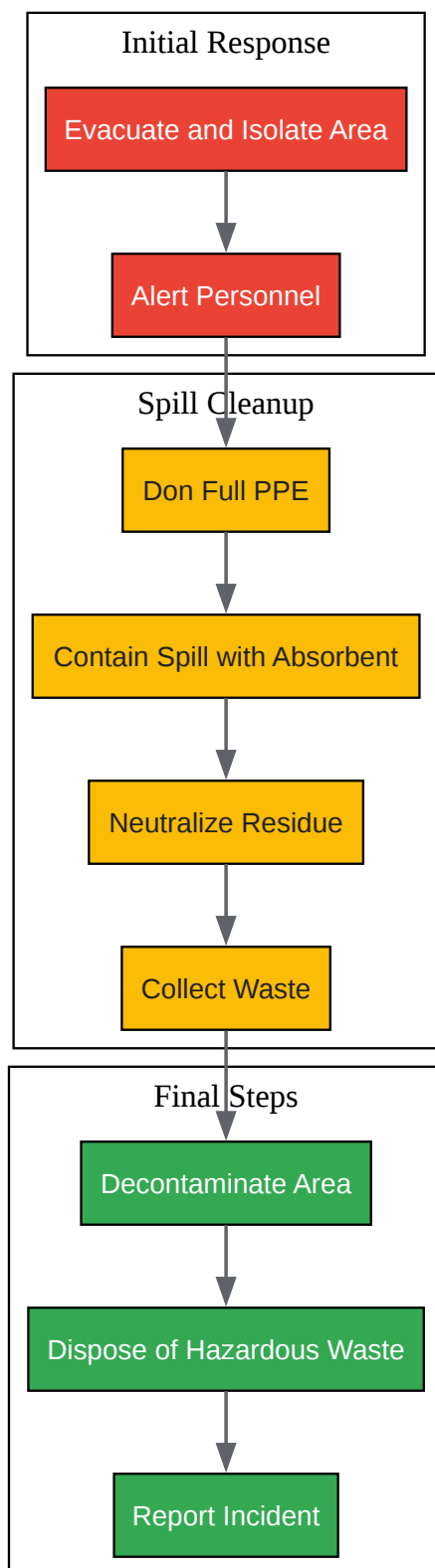
- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- **Skin Contact:** Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.
- **Inhalation:** Move the victim to fresh air immediately. If breathing is difficult, provide oxygen. If the victim is not breathing, give artificial respiration. Seek immediate medical attention.
- **Ingestion:** Do NOT induce vomiting. If the victim is conscious and alert, rinse their mouth with water and give them a small amount of water to drink. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Visual Protocols



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Caption: Workflow for the safe handling of **Vanadium pentafluoride**.



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Caption: Procedure for responding to a **Vanadium pentafluoride** spill.

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